

5-Chloro-3-methyl-1-phenylpyrazole safety and handling guidelines

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Compound of Interest

Compound Name: 5-Chloro-3-methyl-1-phenylpyrazole

Cat. No.: B072149

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An In-depth Technical Guide on the Safety and Handling of 5-Chloro-3-methyl-1-phenylpyrazole

This guide provides comprehensive safety and handling information for **5-Chloro-3-methyl-1-phenylpyrazole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the compound's potential hazards and the necessary precautions for its safe use.

Chemical Identification and Physical Properties

5-Chloro-3-methyl-1-phenylpyrazole is a chemical compound used in industrial and scientific research.^[1]

Property	Data
Chemical Name	5-Chloro-3-methyl-1-phenyl-1H-pyrazole
Synonyms	5-chloro-3-methyl-1-phenylpyrazole
CAS Number	1131-17-5[2]
Molecular Formula	C ₁₀ H ₉ ClN ₂
Molecular Weight	192.65 g/mol
Appearance	Crystalline powder
Color	White to Light yellow

Hazard Identification and Classification

This chemical is classified as hazardous. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification indicates that it can cause skin, eye, and respiratory irritation.[1][2]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Serious Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[1][2]

First Aid Measures

Immediate medical attention is crucial in case of exposure. The following are detailed first-aid procedures.

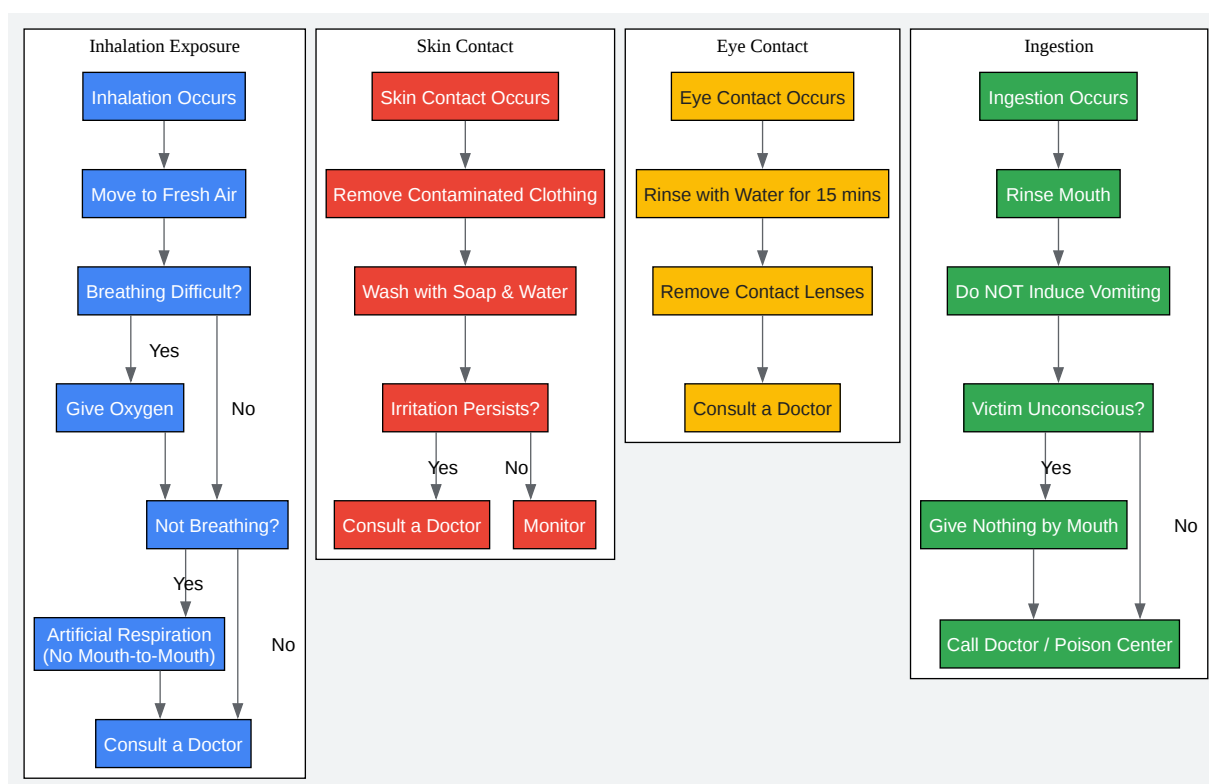
Experimental Protocols for First Aid

The following protocols are standard first-aid responses and do not require prior experimental validation in a laboratory setting.

- Inhalation:
 - Move the victim to fresh air immediately.[\[1\]](#)[\[2\]](#)
 - If breathing is difficult, administer oxygen.[\[1\]](#)[\[2\]](#)
 - If the victim is not breathing, provide artificial respiration. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[\[1\]](#)[\[2\]](#)
 - Seek immediate medical consultation.[\[1\]](#)[\[2\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[1\]](#)[\[2\]](#)
 - Wash the affected skin area with plenty of soap and water.[\[2\]](#)
 - If skin irritation persists, consult a doctor.[\[2\]](#)
- Eye Contact:
 - Rinse the eyes cautiously with pure water for at least 15 minutes.[\[2\]](#)
 - Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#)[\[2\]](#)
 - Consult a doctor.[\[2\]](#)
- Ingestion:
 - Rinse the mouth with water.[\[2\]](#)

- Do not induce vomiting.[\[2\]](#)
- Never give anything by mouth to an unconscious person.[\[2\]](#)
- Call a doctor or Poison Control Center immediately.[\[2\]](#)

First Aid Workflow



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Caption: First aid procedures for different exposure routes.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

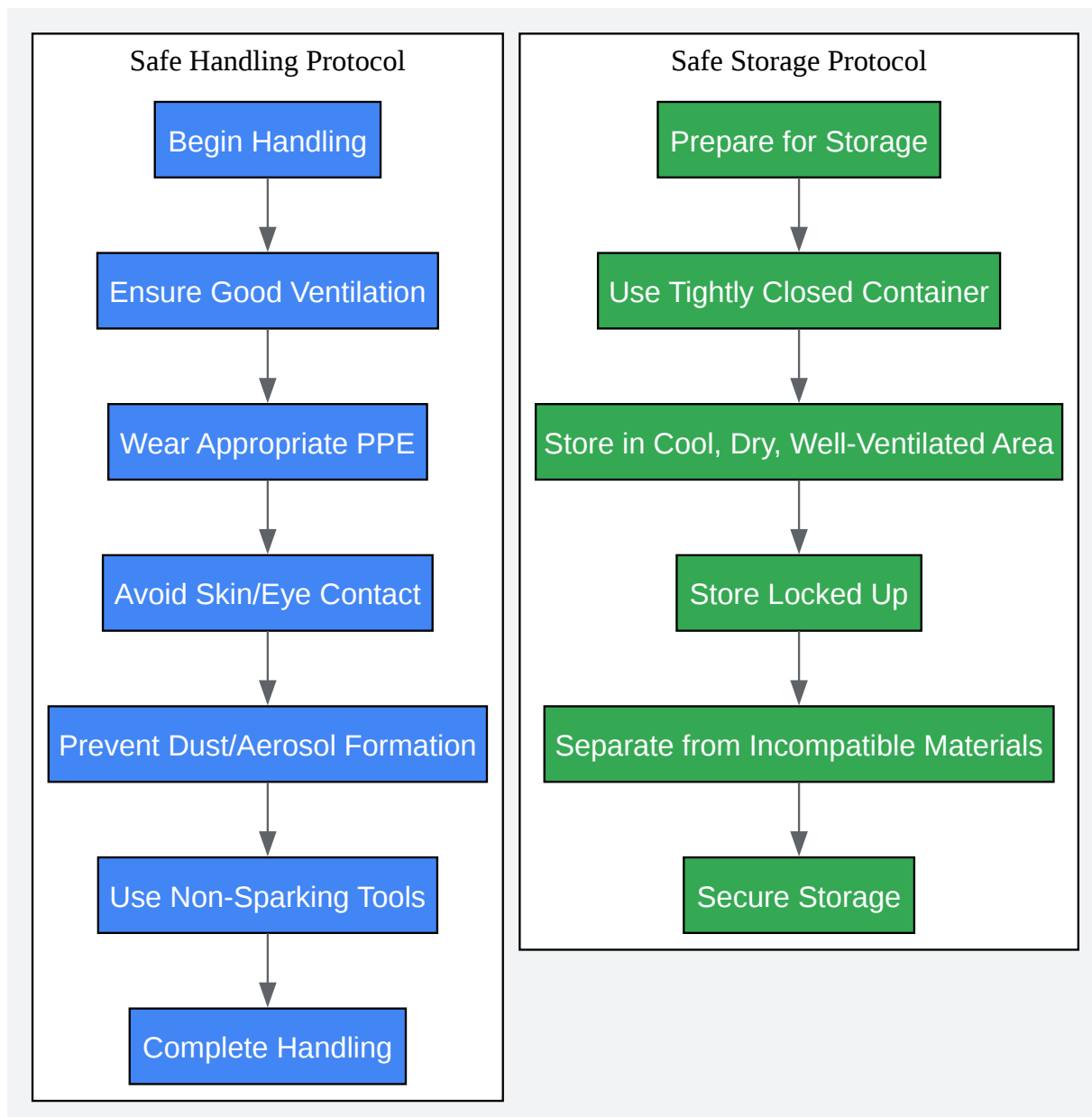
Handling Protocols

- Work in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- Wear suitable personal protective equipment (PPE).[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[2\]](#)[\[3\]](#)

Storage Protocols

- Store in a tightly closed container.[\[2\]](#)[\[3\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials and foodstuff containers.[\[2\]](#)[\[3\]](#)

Handling and Storage Workflow



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Caption: General workflow for safe handling and storage.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this compound.

PPE Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Skin Protection	Wear protective gloves and fire/flame resistant, impervious clothing.[1]
Respiratory Protection	If exposure limits are exceeded or irritation occurs, use a full-face respirator.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

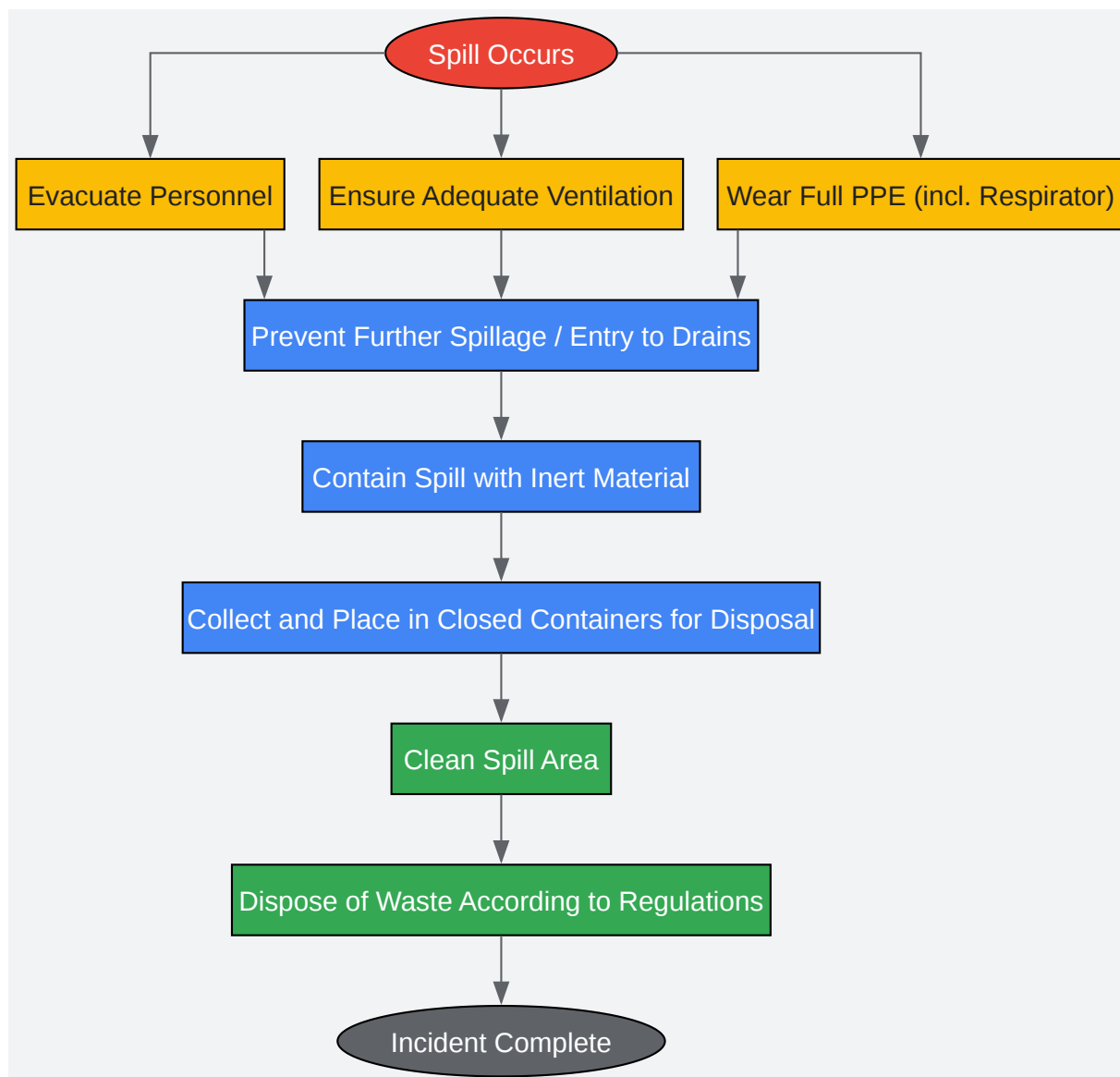
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[1][2]

Accidental Release Measures

- Personal Precautions:
 - Use personal protective equipment.[2]
 - Avoid dust formation and breathing vapors, mist, or gas.[2]
 - Ensure adequate ventilation.[2]
 - Evacuate personnel to safe areas.[2]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[1][2]
 - Do not let the chemical enter drains.[2]

- Containment and Cleanup:
 - Collect the spillage and arrange for disposal.[\[1\]](#)[\[2\]](#)
 - Keep the chemical in suitable, closed containers for disposal.[\[2\]](#)

Accidental Release Workflow



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Caption: Workflow for responding to an accidental release.

Toxicity and Ecological Information

While specific quantitative toxicity data such as LD50 values for **5-Chloro-3-methyl-1-phenylpyrazole** are not readily available in the provided search results, the broader class of phenylpyrazole insecticides, such as Fipronil, are known to be neurotoxic to insects by blocking GABA-gated chloride channels.[4] Fipronil is classified as a WHO Class II moderately hazardous pesticide.[4] Human poisoning cases with related compounds are characterized by vomiting, agitation, and seizures, but often have a favorable outcome with supportive care.[5][6][7]

- Environmental Hazards: Discharge into the environment must be avoided.[2]
Phenylpyrazoles can be highly toxic to fish and aquatic invertebrates.[4]

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.[1][2]

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